

# An In-Depth Technical Guide to the Fundamental Properties of Disodium Peroxydicarbonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Disodium peroxydicarbonate*

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## Abstract

**Disodium peroxydicarbonate** (CAS No. 3313-92-6), with the chemical formula  $C_2Na_2O_6$ , is a potent oxidizing agent with significant potential in various scientific and industrial applications. This technical guide provides a comprehensive overview of its fundamental properties, including its synthesis, chemical and physical characteristics, stability, and reactivity. Detailed experimental protocols and data are presented to facilitate its use in research and development. It is crucial to distinguish **Disodium Peroxydicarbonate** from sodium percarbonate, which is an adduct of sodium carbonate and hydrogen peroxide ( $2Na_2CO_3 \cdot 3H_2O_2$ ), as the two compounds have distinct chemical structures and properties.

## Chemical Identity and Structure

**Disodium peroxydicarbonate** is the disodium salt of peroxydicarbonic acid. Its structure features a peroxide bridge (-O-O-) linking two carbonate groups.

Table 1: Chemical Identity of **Disodium Peroxydicarbonate**

Property	Value
Chemical Name	Disodium peroxydicarbonate
Synonyms	Peroxydicarbonic acid, disodium salt; Sodium peroxydicarbonate
CAS Number	3313-92-6
Molecular Formula	C <sub>2</sub> Na <sub>2</sub> O <sub>6</sub>
Molecular Weight	165.997 g/mol [1]
IUPAC Name	disodium;carboxylatoxy carbonate[2]
InChI	InChI=1S/C2H2O6.2Na/c3-1(4)7-8-2(5)6;;/h(H,3,4)(H,5,6);;/q;2*+1/p-2[2]
SMILES	C(=O)([O-])OOC(=O)[O-].[Na+].[Na+][2]

## Synthesis

The primary method for synthesizing **disodium peroxydicarbonate** is through the electrochemical oxidation of aqueous carbonate solutions. The use of boron-doped diamond (BDD) anodes is particularly effective for this process, as they exhibit a high overpotential for the oxygen evolution reaction, thus favoring the formation of the peroxydicarbonate anion (C<sub>2</sub>O<sub>6</sub><sup>2-</sup>)[2][3][4].

## Experimental Protocol: Electrochemical Synthesis

This protocol outlines a general procedure for the laboratory-scale synthesis of a **disodium peroxydicarbonate** solution.

Materials:

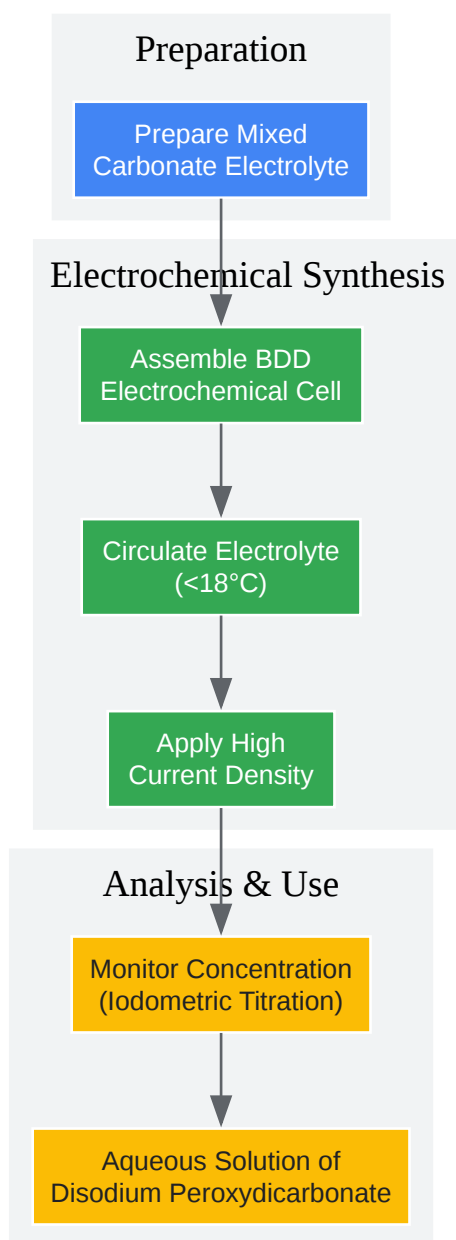
- Undivided electrochemical flow cell[5]
- Boron-doped diamond (BDD) anode[2][3]
- Stainless steel cathode[6]

- Power supply (galvanostat/potentiostat)
- Chiller/circulator for temperature control
- High-purity sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- High-purity potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- High-purity potassium bicarbonate ( $\text{KHCO}_3$ )
- Deionized water

#### Procedure:

- Electrolyte Preparation: Prepare a mixed electrolyte solution, for example, by dissolving 1.125 M  $\text{K}_2\text{CO}_3$ , 0.90 M  $\text{Na}_2\text{CO}_3$ , and 0.225 M  $\text{KHCO}_3$  in deionized water. The use of mixed alkali salts and bicarbonate can enhance the concentration of the product[5][6].
- Electrolysis:
  - Assemble the electrochemical flow cell with the BDD anode and stainless steel cathode.
  - Circulate the electrolyte through the cell at a high flow velocity (e.g.,  $170 \text{ cm s}^{-1}$ )[3].
  - Maintain the electrolyte temperature below  $18^\circ\text{C}$  using the chiller[3].
  - Apply a high current density, for instance, in the range of  $720 \text{ mA cm}^{-2}$  to  $3.33 \text{ A cm}^{-2}$ [3][6].
  - Continue the electrolysis until the desired concentration of peroxodicarbonate is achieved. The concentration can be monitored by iodometric titration[5].

#### Diagram 1: Electrochemical Synthesis Workflow



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Caption: Workflow for the electrochemical synthesis of **disodium peroxydicarbonate**.

## Physical and Chemical Properties

**Disodium peroxydicarbonate** is a stable, white, microcrystalline powder under anhydrous conditions<sup>[4][7]</sup>.

Table 2: Physical and Chemical Properties of **Disodium Peroxydicarbonate**

Property	Value	Experimental Method
Appearance	White microcrystalline powder[4][7]	Visual Inspection
Solubility in Water	120 g/kg at 20°C[4][7]	Gravimetric analysis
Decomposition in Water	Decomposes to H <sub>2</sub> O <sub>2</sub> and Na <sub>2</sub> CO <sub>3</sub> [4][7]	-
Stability	Stable as a solid, decomposes in solution[4][7][8]	-
Oxidizing Properties	Strong oxidizing agent[4][7]	Redox reactions

## Reactivity and Stability

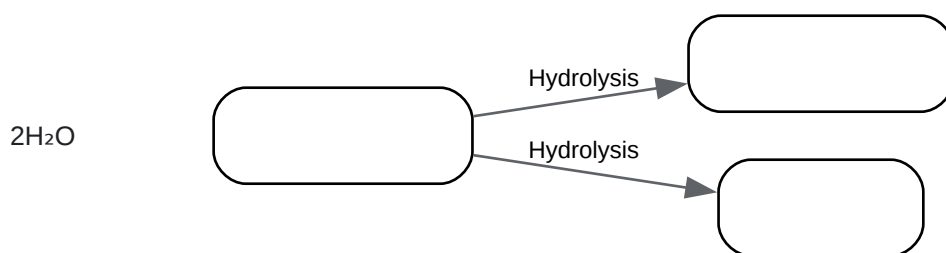
### Thermal Stability

While specific TGA/DSC data for solid **disodium peroxydicarbonate** is not readily available in the reviewed literature, related compounds like potassium peroxydicarbonate are known to decompose at elevated temperatures (141°C), releasing oxygen and carbon dioxide[3]. The decomposition of peroxydicarbonates is an exothermic process and can be self-accelerating, posing a potential hazard if not handled correctly[9].

### Decomposition in Aqueous Solution

In aqueous solutions, **disodium peroxydicarbonate** is unstable and decomposes. The peroxydicarbonate anion hydrolyzes to form hydrogen peroxide and carbonate[4][7]. The half-life of the peroxodicarbonate anion at room temperature is approximately 69 minutes[10]. This decomposition is a key aspect of its reactivity, as the in-situ generation of hydrogen peroxide in an alkaline medium drives its oxidizing capabilities.

Diagram 2: Aqueous Decomposition Pathway



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Caption: Hydrolysis of the peroxydicarbonate anion in aqueous solution.

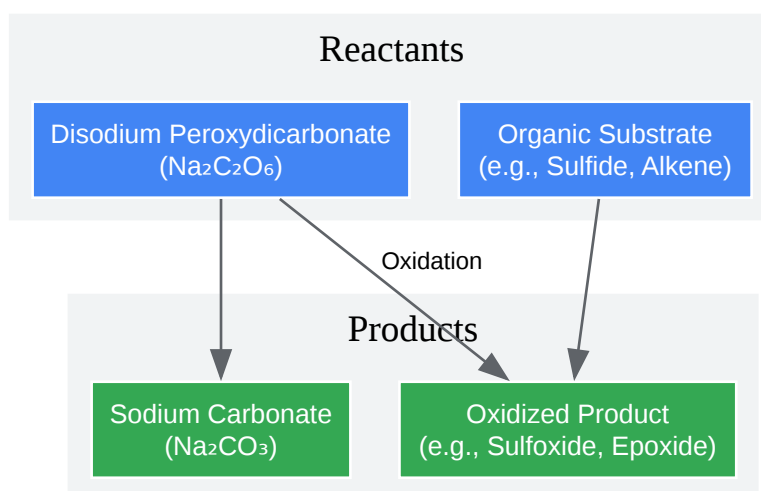
## Oxidizing Properties

**Disodium peroxydicarbonate** is a powerful and versatile oxidizing agent, capable of reacting with a wide range of organic substrates. Its reactivity is often attributed to the peroxydicarbonate anion itself or the hydrogen peroxide formed upon its decomposition in alkaline conditions.

Key Oxidation Reactions:

- Sulfoxidation: It can selectively oxidize sulfides to sulfoxides or further to sulfones, depending on the reaction conditions[5].
- N-oxidation: Tertiary amines can be oxidized to the corresponding N-oxides[5].
- Epoxidation: Alkenes, particularly electron-deficient ones like  $\alpha,\beta$ -unsaturated carbonyl compounds, can be converted to their respective epoxides[5].
- Deborylative Hydroxylation: Arylboronic acids can be efficiently converted to phenols[11][12].

Diagram 3: General Oxidation Reaction Pathway



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Caption: General pathway for the oxidation of organic substrates.

## Analytical Methods

The concentration of peroxydicarbonate in solution is typically determined by iodometric titration. This method involves the reduction of the peroxide by iodide in an acidic medium, followed by the titration of the liberated iodine with a standardized sodium thiosulfate solution[5].

## Experimental Protocol: Iodometric Titration

Materials:

- Potassium iodide (KI)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>), dilute solution
- Standardized sodium thiosulfate (Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub>) solution
- Starch indicator solution
- Sample containing peroxydicarbonate

Procedure:

- Acidify the sample solution containing peroxydicarbonate with dilute sulfuric acid.
- Add an excess of potassium iodide solution. The peroxydicarbonate will oxidize the iodide to iodine, resulting in a yellow-brown solution.
- Titrate the liberated iodine with the standardized sodium thiosulfate solution until the solution becomes a pale straw color.
- Add a few drops of starch indicator solution. The solution will turn a deep blue-black color.
- Continue the titration with sodium thiosulfate dropwise until the blue-black color disappears, indicating the endpoint.
- The concentration of peroxydicarbonate can be calculated from the volume of sodium thiosulfate solution used.

## Safety and Handling

**Disodium peroxydicarbonate** is a strong oxidizing agent and should be handled with care.

- Hazards: It may intensify fire and is an oxidizer. It can be harmful if swallowed and may cause serious eye irritation. When mixed with certain organic substances, it may initiate combustion[4][7].
- Precautions: Avoid contact with skin and eyes. Prevent the formation of dust and aerosols. Keep away from heat, sparks, open flames, and other ignition sources. Store in a cool, dry, well-ventilated place away from combustible materials.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.

## Conclusion

**Disodium peroxydicarbonate** is a potent oxidizing agent with a distinct chemical identity from the more commonly known sodium percarbonate. Its synthesis is achievable through electrochemical methods, and its reactivity in aqueous solutions is primarily driven by the formation of hydrogen peroxide in an alkaline environment. This technical guide provides foundational information for researchers and professionals to safely handle and utilize



**disodium peroxydicarbonate** in various applications, from organic synthesis to environmental remediation. Further research into the detailed spectroscopic and thermal properties of the solid material would be beneficial for its broader application.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Fundamental Properties of Disodium Peroxydicarbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600323#what-are-the-fundamental-properties-of-disodium-peroxydicarbonate]

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